

# Application Notes and Protocols: Oxyoctaline Formate in Fragrance Formulation Studies

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: OXYOCTALINE FORMATE

Cat. No.: B1582655

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These application notes provide a comprehensive overview of **Oxyoctaline Formate**, a synthetic fragrance ingredient developed by Givaudan, for use in fragrance formulation studies. This document details its chemical properties, olfactory profile, recommended applications, and protocols for its evaluation in various fragrance formulations.

## Introduction to Oxyoctaline Formate

**Oxyoctaline Formate** (CAS No. 65405-72-3) is a synthetic woody-amber fragrance ingredient.<sup>[1][2][3][4][5]</sup> It is valued for its original, long-lasting character that blends well with other woody notes, adding richness and elegance to a fragrance composition.<sup>[2][5]</sup> Chemically, it is identified as (2,4a,5,8a-Tetramethyl-1,2,3,4,7,8-hexahydronaphthalen-1-yl) formate.<sup>[1]</sup> Its primary manufacturer is Givaudan.<sup>[1][2][3][4][5]</sup>

**Odor Profile:** **Oxyoctaline Formate** is characterized by a woody and ambery scent with dry, dusty, and powdery nuances.<sup>[1][3]</sup> It can also present a subtle olibanum-like character.<sup>[1][2][4][5]</sup>

## Physicochemical and Olfactory Properties

A summary of the key properties of **Oxyoctaline Formate** is presented in the table below.

Property	Value	Reference
Chemical Name	(2,4a,5,8a-Tetramethyl-1,2,3,4,7,8-hexahydronaphthalen-1-yl) formate	[1]
Synonyms	Amber Formate	[2]
CAS Number	65405-72-3	[1][2][3][4][5]
Molecular Formula	C <sub>15</sub> H <sub>24</sub> O <sub>2</sub>	[1]
Molecular Weight	236.3 g/mol	[1]
Appearance	Clear to pale yellow liquid	[1]
Odor Type	Woody, Ambery	[1][2][3][5]
Odor Description	Woody, ambery, dry, dusty, powdery, with olibanum nuances	[1][3][4]
Odor Strength	Medium	[1][3]
Tenacity on Blotter	1 week	[2][5]
Vapor Pressure	0.0011 hPa	[5]
Flash Point	132.22 °C (270.00 °F) TCC	[6][7]
Specific Gravity	1.03000 to 1.03500 @ 25.00 °C	[6][7]
Refractive Index	1.50200 to 1.50500 @ 20.00 °C	[6][7]
Solubility in Water	Insoluble	

## Applications in Fragrance Formulations

**Oxyoctaline Formate** is a versatile ingredient used in a wide range of product applications.

Application	Recommended Use Level (% in concentrate)	Notes	Reference
Fine Fragrance	0.5 - 10%	Blends well with woody and ambery accords, acts as a blender and fixative.	<a href="#">[2]</a> <a href="#">[5]</a>
Cosmetic Applications (lotions, creams)	0.2 - 2%	Pairs well with musks, provides structure to low-impact fragrances.	<a href="#">[1]</a>
Soap and Detergents	-	Good pH tolerance, contributes dryness.	<a href="#">[1]</a>
Home Care (candles, sticks)	-	Maintains a clean, dry character during combustion.	<a href="#">[1]</a>

## Experimental Protocols

The following protocols are designed to evaluate the performance and characteristics of **Oxyoctaline Formate** in fragrance formulations.

Objective: To characterize the odor profile of **Oxyoctaline Formate** at different concentrations and over time.

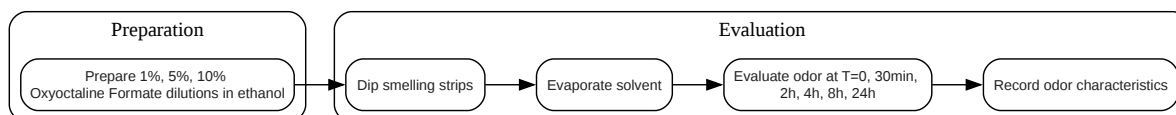
Materials:

- **Oxyoctaline Formate**
- Ethanol (perfumer's grade)
- Glass beakers and stirring rods
- Pipettes

- Smelling strips (blotters)
- Stopwatch

#### Methodology:

- Prepare dilutions of **Oxyoctaline Formate** in ethanol at 1%, 5%, and 10% (w/w).
- Dip a clean smelling strip into each dilution for 2-3 seconds.
- Allow the solvent to evaporate for 10-15 seconds.
- Evaluate the odor of each strip immediately (top note), after 30 minutes (middle note), and after 2, 4, 8, and 24 hours (base note).
- Record the odor characteristics at each time point, noting facets such as woody, ambery, dry, powdery, and any other nuances.
- For comparison, evaluate a blank ethanol-dipped strip to ensure no cross-contamination.



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#### *Olfactory Evaluation Workflow*

Objective: To assess the chemical and olfactory stability of **Oxyoctaline Formate** in a standard lotion base under accelerated aging conditions.

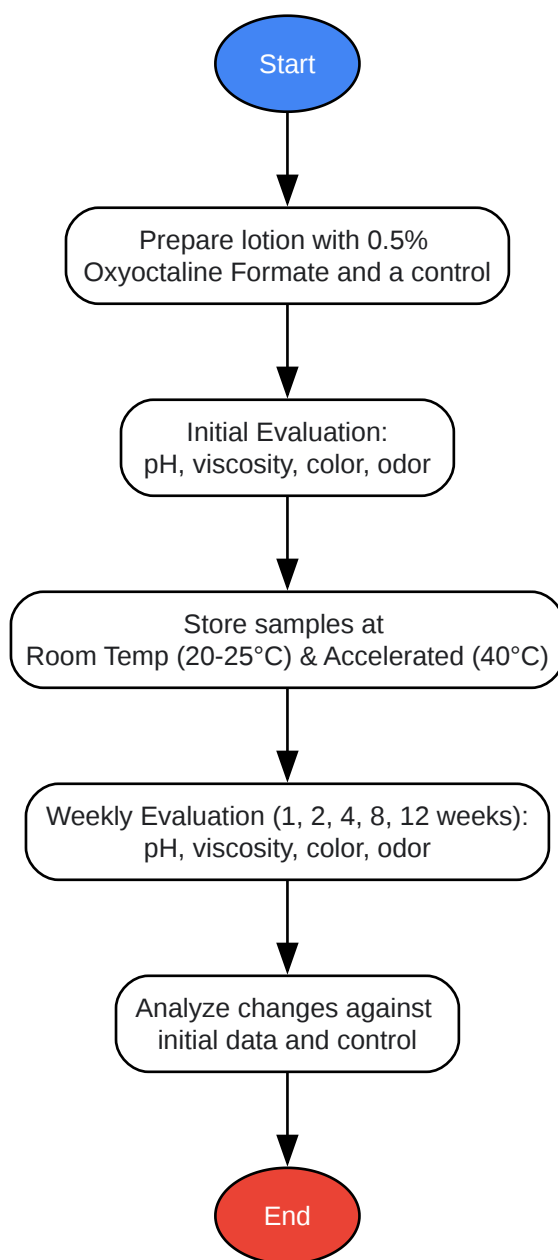
#### Materials:

- **Oxyoctaline Formate**
- Unfragranced lotion base

- Glass jars with airtight lids
- Oven or incubator
- pH meter
- Viscometer

Methodology:

- Prepare two batches of lotion: one with 0.5% **Oxyoctaline Formate** and a control batch with no fragrance.
- Thoroughly mix the fragrance into the lotion base until homogeneous.
- Measure and record the initial pH, viscosity, color, and odor of both batches.
- Store samples from each batch under the following conditions:
  - Room temperature (20-25°C)
  - Accelerated aging (40°C)
- Evaluate the samples at 1, 2, 4, 8, and 12 weeks for any changes in pH, viscosity, color, and odor compared to the initial measurements and the control batch.



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### *Stability Testing Workflow*

Objective: To evaluate the impact of **Oxyoctaline Formate** on the overall character and longevity of a model fragrance formulation.

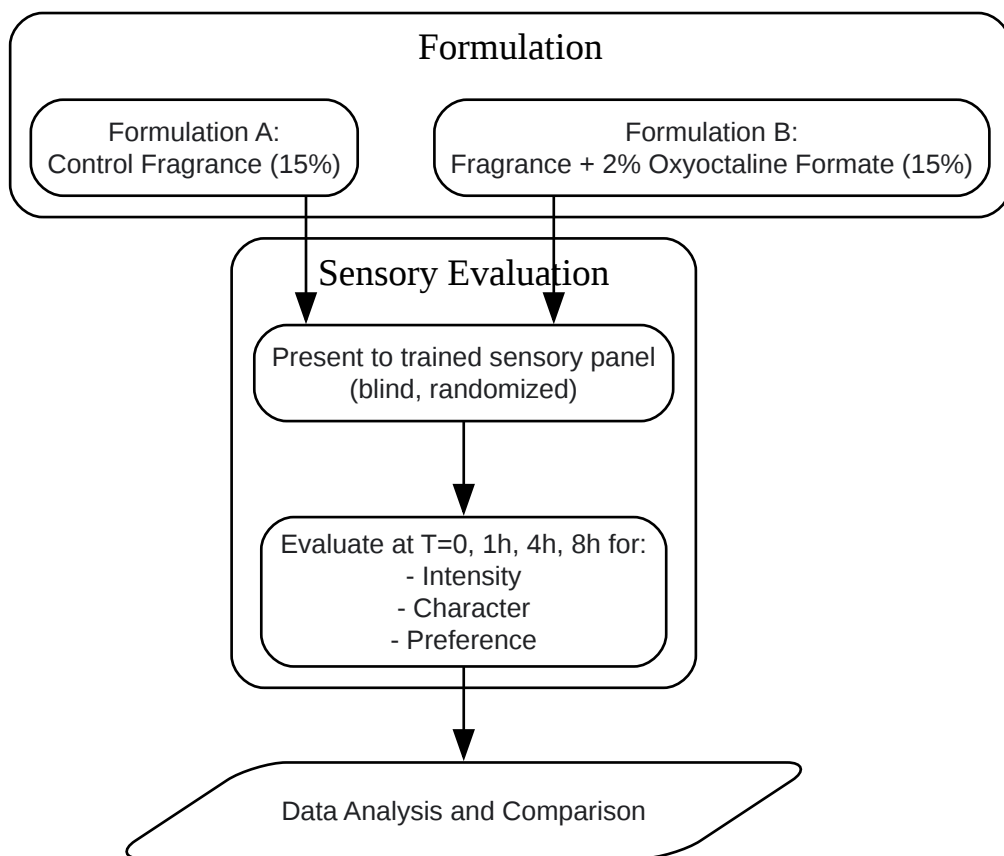
Materials:

- **Oxyoctaline Formate**

- A simple model fragrance accord (e.g., a blend of citrus, floral, and woody notes)
- Ethanol (perfumer's grade)
- Smelling strips
- Trained sensory panel

Methodology:

- Create two versions of the model fragrance accord at 15% concentration in ethanol:
  - Formulation A: Control fragrance.
  - Formulation B: Fragrance with the addition of 2% **Oxyoctaline Formate**.
- Present both formulations to a trained sensory panel on smelling strips in a blind and randomized order.
- Panelists will evaluate the fragrances at different time intervals (initial, 1 hour, 4 hours, 8 hours) for:
  - Odor intensity (on a scale of 1-10).
  - Odor character (descriptive analysis).
  - Overall preference.
- Collect and analyze the data to determine the effect of **Oxyoctaline Formate** on the fragrance profile and tenacity.



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#### *Performance Evaluation Workflow*

## Safety and Regulatory Information

- IFRA Status: Not restricted under current IFRA standards (Amendment 51).<sup>[1]</sup>
- CLP/GHS Classification: Not classified as a sensitizer or toxic under current ECHA listings.<sup>[1]</sup>
- EU Allergen Listing: Not among the 26 declarable allergens under EU Regulation 1223/2009.<sup>[1]</sup>
- Handling: It is recommended to handle **Oxyoctaline Formate** according to good manufacturing practices (GMP).<sup>[1]</sup> Direct contact with eyes may cause temporary irritation.<sup>[8]</sup>



## Conclusion

**Oxyoctaline Formate** is a valuable synthetic ingredient for fragrance formulators, offering a unique and tenacious woody-amber character. Its versatility allows for its use in a wide array of applications, from fine fragrances to personal and home care products. The protocols outlined in this document provide a framework for the systematic evaluation of **Oxyoctaline Formate**, enabling researchers and formulators to harness its full potential in creating innovative and high-performing fragrances.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)